

BMS-604992 free base stability and storage conditions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: BMS-604992 free base

Cat. No.: B3182456

[Get Quote](#)

BMS-604992 Free Base Technical Support Center

This technical support center provides guidance on the stability and storage of **BMS-604992 free base**, along with troubleshooting for common experimental issues.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for solid **BMS-604992 free base**?

While specific supplier recommendations should always be followed, general guidance for solid **BMS-604992 free base** is to store it in a tightly sealed container in a dry environment. For long-term storage, temperatures of -20°C are commonly recommended for similar research compounds to ensure stability over several years.

Q2: How should I store solutions of **BMS-604992 free base**?

Stock solutions of **BMS-604992 free base**, typically prepared in solvents like DMSO, should be stored at low temperatures to minimize degradation. Storage at -80°C is preferable for long-term stability (months to a year), while -20°C is suitable for shorter-term storage (weeks to months). It is advisable to aliquot stock solutions into single-use volumes to avoid repeated freeze-thaw cycles.

Q3: What is the shelf life of **BMS-604992 free base**?

The shelf life of solid **BMS-604992 free base** is generally expected to be several years when stored under optimal conditions (-20°C, dry, tightly sealed). The stability of solutions is significantly less and depends on the solvent and storage temperature. Always refer to the expiration date provided by the supplier on the Certificate of Analysis.

Q4: Is **BMS-604992 free base** sensitive to light or moisture?

While specific data on the light and moisture sensitivity of **BMS-604992 free base** is not readily available, it is best practice to protect all research compounds from light and moisture. Store in an opaque container and in a desiccated environment whenever possible.

Q5: In which solvents is **BMS-604992 free base** soluble and are these solutions stable?

BMS-604992 free base is reported to be soluble in organic solvents such as DMSO. The stability of the compound in these solutions is temperature-dependent. For aqueous buffers, it is recommended to prepare these solutions fresh for each experiment due to the potential for hydrolysis or degradation.

Stability Data Summary

The following tables provide a summary of typical stability data for similar small molecule research compounds. Note: This data is for illustrative purposes and may not be directly representative of **BMS-604992 free base**. Always consult the supplier-specific Certificate of Analysis for definitive stability information.

Table 1: General Stability of Solid Small Molecules

Storage Condition	Expected Stability
-20°C, Dry, Dark	≥ 2 years
4°C, Dry, Dark	1-2 years
Room Temperature, Dry, Dark	Months to a year

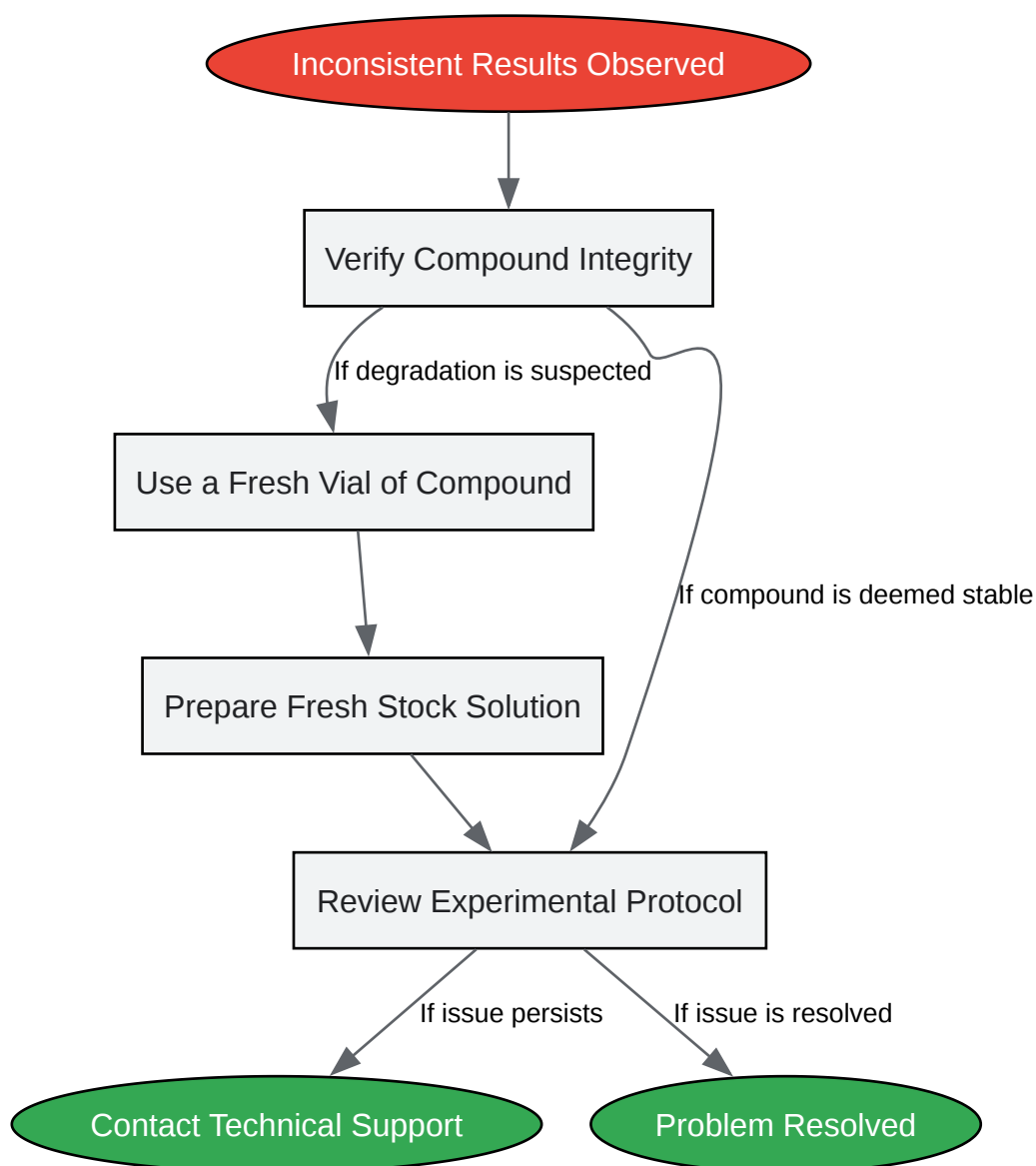
Table 2: General Stability of Small Molecule Solutions in DMSO

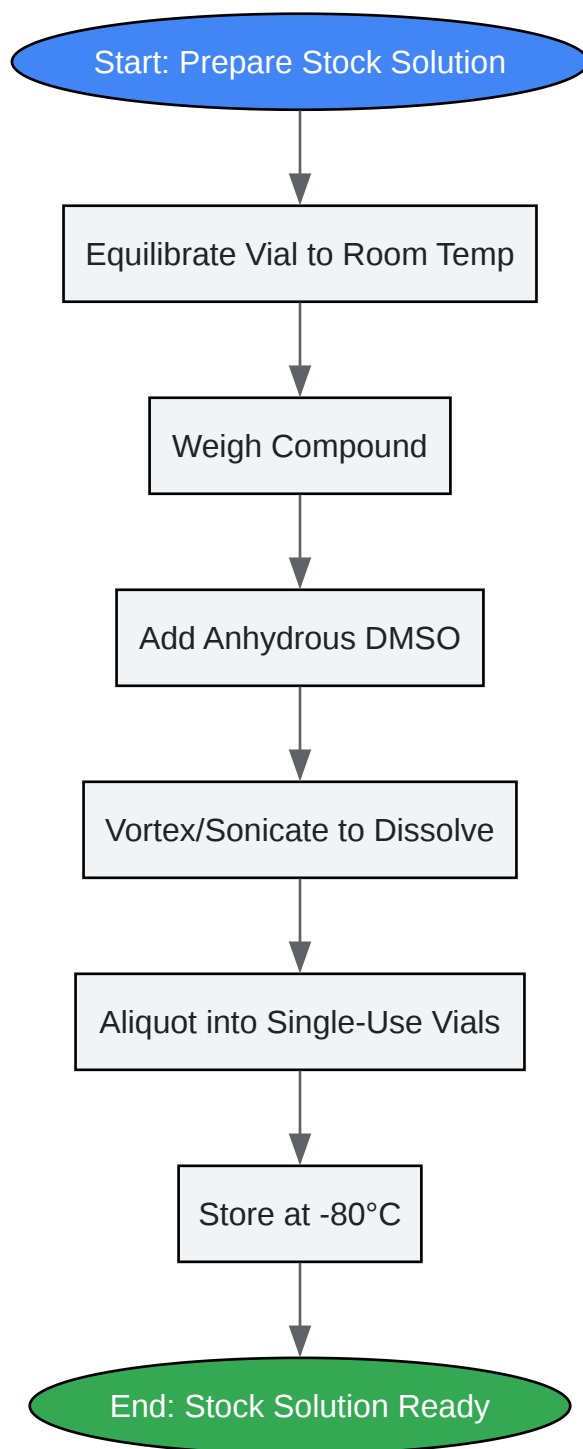
Storage Condition	Expected Stability
-80°C	6 months - 1 year
-20°C	1 - 6 months
4°C	Days to weeks
Room Temperature	Hours to days

Troubleshooting Guide

Issue: Inconsistent or unexpected experimental results.

This could be due to the degradation of your **BMS-604992 free base**. Follow this troubleshooting workflow:





[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [BMS-604992 free base stability and storage conditions]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b3182456#bms-604992-free-base-stability-and-storage-conditions\]](https://www.benchchem.com/product/b3182456#bms-604992-free-base-stability-and-storage-conditions)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com